

Advanced Application Note: Using 3-(2-Methanesulfonylethoxy)aniline in Kinase Inhibitor Design

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Compound of Interest

Compound Name: 3-(2-Methanesulfonylethoxy)aniline

CAS No.: 1184567-84-7

Cat. No.: B1440075

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Executive Summary

This guide details the application of **3-(2-Methanesulfonylethoxy)aniline** (CAS: 1184567-84-7) as a specialized building block in the design of ATP-competitive kinase inhibitors. While primary aniline motifs are ubiquitous in kinase medicinal chemistry (serving as hinge binders or hydrophobic pocket occupants), this specific derivative offers a unique solution to the solubility-permeability trade-off.

Unlike traditional solubilizing tails that rely on basic amines (e.g., morpholine, piperazine), the sulfone-ether tail provides high polarity and hydrogen-bond accepting capability without ionization at physiological pH. This reduces risks associated with hERG channel inhibition and phospholipidosis, making it a critical tool for optimizing the ADME profile of lead compounds targeting EGFR, VEGFR, and MET.

Chemical Profile & Design Rationale

Molecule Specifications[1][2]

- IUPAC Name: 3-(2-(methylsulfonyl)ethoxy)aniline
- CAS: 1184567-84-7
- Molecular Weight: 215.27 g/mol [1]
- Formula: C₉H₁₃NO₃S[1]
- Key Features:
 - Aniline Nitrogen: Nucleophilic attachment point for scaffolds (S_NAr/Buchwald).
 - Ether Linker: Provides rotational freedom and metabolic stability compared to esters.
 - Methyl Sulfone: Strong H-bond acceptor (dipole moment ~4.5 D), highly polar, non-basic.

Medicinal Chemistry Logic: Why This Block?

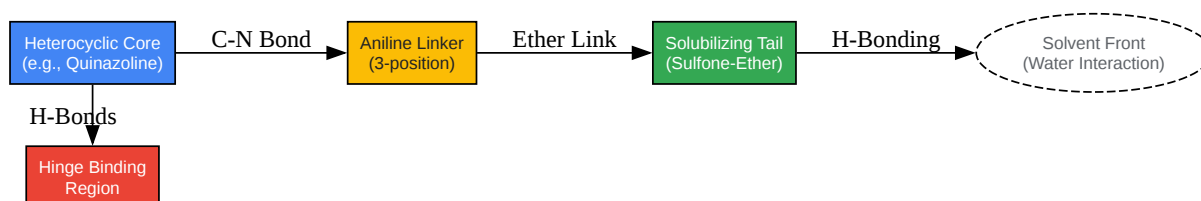
In the "Anatomy of a Kinase Inhibitor," the aniline moiety often occupies the Hydrophobic Pocket II or extends towards the Solvent Front.

Feature	Traditional Basic Tail (e.g., Morpholine)	Sulfone-Ether Tail (This Block)
Solubility Mechanism	Ionization (pKa ~8)	Polarity (Dipole) & H-Bonding
Permeability	Moderate (Charged species limited)	High (Neutral species)
hERG Liability	High (Cation-pi interaction)	Low (Neutral)
Metabolic Stability	Susceptible to N-oxidation/dealkylation	High (Sulfone is oxidized state)

Design Insight: Use this block when your lead compound suffers from low solubility but adding a basic amine causes hERG toxicity or poor oral absorption due to high ionization.

Structural Visualization (DOT Diagram)

The following diagram illustrates where this building block fits within a typical Type I kinase inhibitor pharmacophore (e.g., Quinazoline scaffold).



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Caption: Pharmacophore mapping of the sulfone-aniline block. The aniline attaches to the core, positioning the sulfone tail to interact with the solvent front, improving solubility.

Experimental Protocols

Synthesis of the Building Block

Note: While commercially available, in-house synthesis allows for linker variation.

Reaction Pathway: 3-Nitrophenol + 2-Chloroethyl methyl sulfone

Nitro-Intermediate

3-(2-Methanesulfonylethoxy)aniline.

Detailed Protocol (Step 1: Alkylation):

- Reagents: 3-Nitrophenol (1.0 eq), 2-Chloroethyl methyl sulfone (1.2 eq), Potassium Carbonate (2.0 eq), DMF (anhydrous).
- Procedure:
 - Dissolve 3-nitrophenol in DMF (0.5 M concentration).
 - Add

and stir at room temperature for 15 min.

- Add 2-chloroethyl methyl sulfone.
- Heat to 80°C for 12 hours. Monitor by LCMS (Disappearance of phenol).
- Workup: Pour into ice water. If solid precipitates, filter and wash.^[2] If oil, extract with EtOAc, wash with brine (3x) to remove DMF.
- Yield: Typically 85-90%.

Detailed Protocol (Step 2: Reduction):

- Reagents: Nitro-intermediate, 10% Pd/C (10 wt%), Methanol, Hydrogen gas (balloon).
- Procedure:
 - Dissolve intermediate in MeOH. Purge with
 - .
 - Add Pd/C carefully.
 - Stir under
 - atmosphere (1 atm) for 4-6 hours.
 - Filtration: Filter through Celite to remove Pd. Caution: Pd/C is pyrophoric; keep wet.
 - Concentration: Evaporate solvent to yield the off-white aniline solid.
 - Storage: Store under Argon at -20°C (Anilines oxidize over time).

Coupling to Kinase Scaffold (General SNAr Protocol)

This protocol describes coupling the aniline to a 4-chloroquinazoline core (common in EGFR inhibitors).

Reaction: 4-Chloroquinazoline + **3-(2-Methanesulfonylethoxy)aniline**

Product

Step-by-Step:

- Setup: In a dry round-bottom flask, suspend 4-chloroquinazoline derivative (1.0 eq) in Isopropanol (i-PrOH) (10 mL/mmol).
- Addition: Add **3-(2-Methanesulfonylethoxy)aniline** (1.1 eq).
- Catalyst:Optional: Add 1 drop of conc. HCl (catalytic) to accelerate the reaction via protonation of the pyrimidine nitrogen.
- Reflux: Heat to reflux (85°C) for 3-6 hours.
 - Observation: The product often precipitates as the hydrochloride salt.
- Workup:
 - Cool to room temperature.[\[1\]](#)
 - Filter the precipitate.[\[2\]](#)
 - Wash with cold i-PrOH and .
 - Free Basing (If necessary): Partition between EtOAc and saturated . Dry organic layer () and concentrate.

Characterization & Quality Control

To ensure the integrity of the building block and final inhibitor, verify the following signals.

NMR Expectations (NMR, DMSO-)

- Sulfone Methyl: Singlet,

ppm (Integral 3H).

- Ethylene Linker: Two triplets.

- :

ppm.

- :

ppm.

- Aniline Protons: Broad singlet,

ppm (Disappears with

shake).

- Aromatic Region: 4 protons, pattern typical of meta-substitution (approx

6.1 - 7.0 ppm).

LCMS Interpretation

- Ionization: ESI Positive Mode.

- Building Block:

Da.

- Fragment: Loss of sulfone tail is rare in soft ionization, but look for

adducts due to the sulfone oxygens.

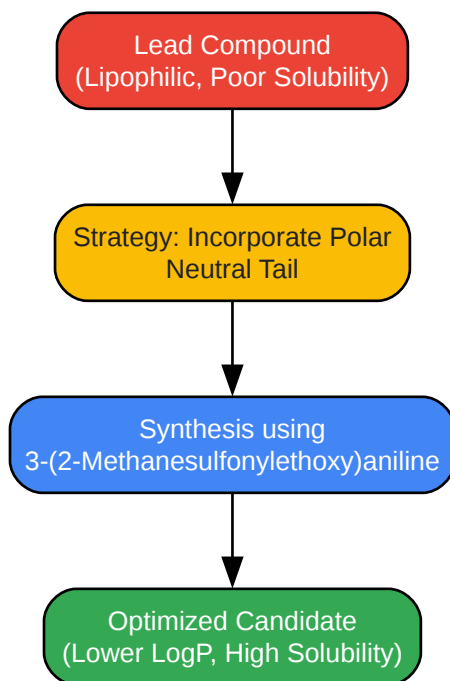
Case Study: Optimization of an EGFR Inhibitor

Scenario: A lead compound (4-(3-bromoanilino)quinazoline) has potent

(5 nM) but poor solubility (< 1 µg/mL) and high LogP (4.5). Intervention: Replace 3-bromoaniline with **3-(2-methanesulfonylethoxy)aniline**.

Result Analysis:

- Potency: The meta-substitution is maintained. The ether chain extends into the solvent channel, typically tolerating bulk without steric penalty.
- Physicochemical Shift:
 - LogP: Decreases by ~1.5 units (Bromine is lipophilic; Sulfone is polar).
 - Solubility: Increases significantly due to the sulfone's ability to accept 2 hydrogen bonds from water.
 - Metabolism: Avoids the oxidative debromination or glutathione conjugation risks of the bromo-arene.



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Caption: Workflow for rescuing a lipophilic lead series using the sulfone-aniline building block.

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